

# CAS number and molecular weight of Tert-butyl 4-bromobutanoate.

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## Compound of Interest

Compound Name: *Tert-butyl 4-bromobutanoate*

Cat. No.: *B008926*

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## Technical Data Sheet: Tert-butyl 4-bromobutanoate

For Researchers, Scientists, and Drug Development Professionals

This document provides core technical specifications for **tert-butyl 4-bromobutanoate**, a key reagent in organic synthesis.

## Chemical Properties

**Tert-butyl 4-bromobutanoate** is an organic compound frequently utilized as an intermediate in the synthesis of pharmaceuticals and other fine chemicals.<sup>[1]</sup> Its structure consists of a butanoate backbone with a bromine atom at the 4-position and a tert-butyl ester functional group. This combination of a reactive bromine atom and a sterically hindered ester group makes it a versatile building block in complex molecule synthesis.<sup>[2]</sup>

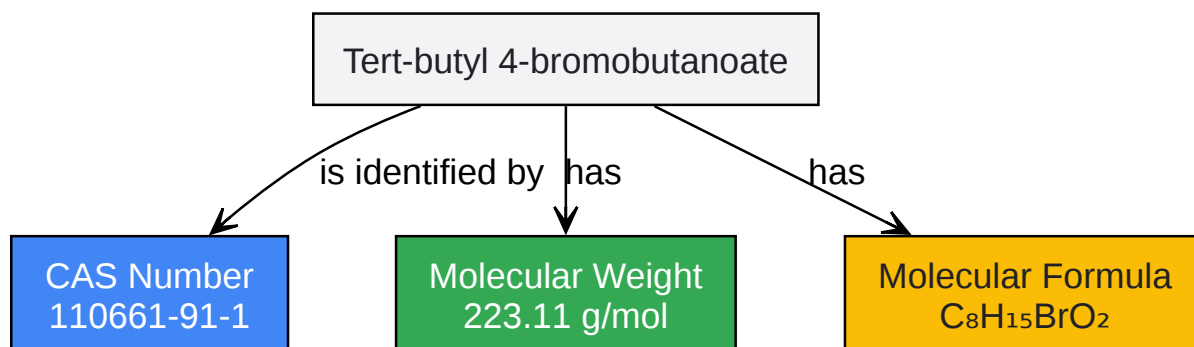
## Quantitative Data

The fundamental chemical identifiers and properties for **tert-butyl 4-bromobutanoate** are summarized below.

Property	Value	References
CAS Number	110661-91-1	[1][2][3]
Molecular Formula	C <sub>8</sub> H <sub>15</sub> BrO <sub>2</sub>	[2][4][5]
Molecular Weight	223.11 g/mol	[1][4][5][6][7]
Synonyms	4-Bromobutanoic Acid tert-Butyl Ester, tert-Butyl 4-bromobutyrate, 4-Bromobutyric Acid tert-Butyl Ester	[3]
Appearance	Colorless to light orange/yellow clear liquid	[3]
Purity	Typically >95%	[1]

## Logical Relationship Diagram

The following diagram illustrates the relationship between the compound's name and its primary identifiers.



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Caption: Core identifiers for **Tert-butyl 4-bromobutanoate**.

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## References

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